

HPLC purity analysis method for 5-Bromo-2-(4-fluorophenyl)thiazole

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Compound of Interest

Compound Name: 5-Bromo-2-(4-fluorophenyl)thiazole

Cat. No.: B11814069

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HPLC Purity Analysis Guide: 5-Bromo-2-(4-fluorophenyl)thiazole

Executive Summary & Compound Profile

5-Bromo-2-(4-fluorophenyl)thiazole (CAS: 1159814-40-0) is a critical halogenated heterocyclic scaffold used frequently in the synthesis of fungicides, kinase inhibitors (e.g., c-Met inhibitors), and metabolic enzyme regulators. Its structural integrity is defined by the electron-withdrawing fluorine and bromine substituents, which significantly influence its lipophilicity and chromatographic behavior.

This guide compares a Generic Isocratic Method (often used for initial screening) against an Optimized Gradient Method designed for high-resolution separation of critical synthetic impurities, particularly the de-brominated byproduct and regioisomers.

Physicochemical Profile

Property	Value / Characteristic	Chromatographic Implication
Molecular Formula	C ₉ H ₅ BrFNS	Detectable by Mass Spec (Br pattern 1:1).
LogP	~3.7 - 4.2 (Predicted)	Highly hydrophobic; requires high organic strength.
pKa (Thiazole N)	~1.0 - 2.0 (Weak base)	Low pH suppresses silanol interactions; peak tailing is a risk at neutral pH.
UV Max	~270–290 nm	Strong UV absorbance due to conjugation.

Method Comparison: Generic vs. Optimized

The following comparison highlights why a standard "catch-all" method often fails for this specific halogenated thiazole and why the optimized approach is necessary for pharmaceutical-grade purity assessment.

Comparative Data Summary

Feature	Method A: Generic Isocratic	Method B: Optimized Gradient (Recommended)
Column	Standard C18 (5 µm, porous)	Core-Shell C18 or Phenyl-Hexyl (2.6 µm)
Mobile Phase	70% ACN / 30% Water (Neutral)	A: 0.1% H ₃ PO ₄ in Water, B: ACN
Selectivity (α)	Low for halogenated analogs	High (Steric/Electronic discrimination)
Resolution (Rs)	< 1.5 (Co-elution risk)	> 3.0 (Baseline separation)
Tailing Factor (Tf)	> 1.8 (Significant tailing)	1.0 – 1.2 (Sharp symmetry)
Run Time	10 minutes	15 minutes (plus re-equilibration)

Expert Insight: The Failure of Method A

Method A utilizes a neutral mobile phase on a fully porous C18 column. Due to the hydrophobic nature of the bromine and fluorine substituents, the analyte interacts strongly with the stationary phase. However, without pH control, the thiazole nitrogen (even if weakly basic) can interact with residual silanols, causing peak tailing. Furthermore, isocratic elution often fails to resolve the des-bromo impurity (2-(4-fluorophenyl)thiazole), which elutes very close to the parent peak due to similar hydrophobicity.

The Superiority of Method B

Method B employs a Core-Shell (Fused-Core) particle technology. This reduces the diffusion path length, significantly increasing theoretical plates (N) and resolution. The addition of Orthophosphoric Acid (H_3PO_4) lowers the pH to ~2.0. This ensures the thiazole nitrogen and any unreacted amine precursors are fully protonated or suppressed, eliminating silanol drag. The gradient profile allows for the early elution of polar impurities (thioamides) and the late elution of highly lipophilic dimers.

Detailed Experimental Protocol (Method B)

This protocol is designed to be self-validating. If the System Suitability Test (SST) fails, the results should be discarded.

Instrumentation & Conditions

- System: HPLC with PDA/UV Detector (e.g., Agilent 1260/1290 or Waters Alliance).
- Column: Phenomenex Kinetex C18 (100 x 4.6 mm, 2.6 μm) or Waters Cortecs C18.
 - Alternative: Phenyl-Hexyl phases can be used if regioisomer separation is difficult.
- Wavelength: 280 nm (Primary), 254 nm (Secondary).
- Flow Rate: 1.0 mL/min.^[1]
- Column Temp: 40°C (Controls viscosity and improves mass transfer).
- Injection Volume: 5 μL .

Mobile Phase Preparation

- Solvent A (Aqueous): Dissolve 1 mL of 85% Orthophosphoric Acid in 1000 mL of HPLC-grade water. Filter through 0.22 µm membrane.
- Solvent B (Organic): 100% Acetonitrile (HPLC Grade).

Gradient Program

Time (min)	% Solvent A	% Solvent B	Event
0.0	90	10	Initial Hold (Elute polar salts)
2.0	90	10	Start Gradient
10.0	10	90	Ramp to High Organic
12.0	10	90	Wash Column
12.1	90	10	Return to Initial
15.0	90	10	Re-equilibration

Sample Preparation

- Diluent: 50:50 Water:Acetonitrile.
- Stock Solution: Weigh 10 mg of **5-Bromo-2-(4-fluorophenyl)thiazole** into a 10 mL volumetric flask. Sonicate to dissolve. Dilute to volume with Acetonitrile.
- Working Standard: Dilute Stock 1:10 with Diluent (Final conc: 0.1 mg/mL).

Impurity Profiling & Origin

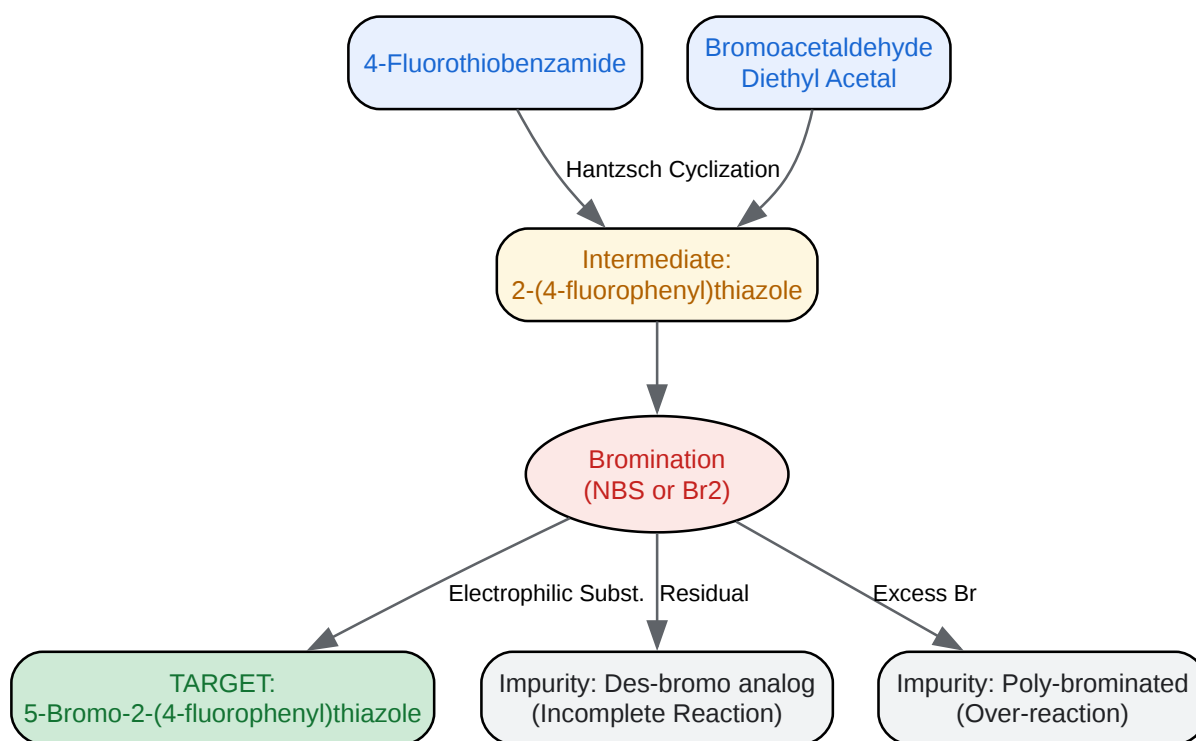
Understanding the synthesis pathway is crucial for identifying impurities. The compound is typically synthesized via the Hantzsch reaction followed by bromination.

Key Impurities[2]

- Impurity A (Starting Material): 4-Fluorothiobenzamide (Polar, elutes early).

- Impurity B (Intermediate): 2-(4-Fluorophenyl)thiazole (Des-bromo analog). Critical Pair.
- Impurity C (By-product): 5,5-Dibromo species (if bromination is uncontrolled).

Visualization: Synthesis & Impurity Workflow

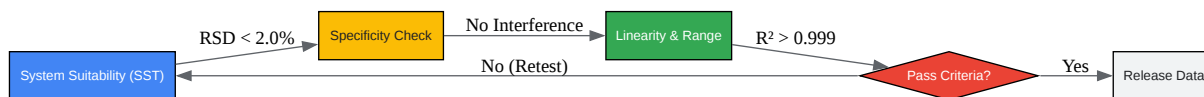


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Caption: Figure 1. Synthesis pathway of **5-Bromo-2-(4-fluorophenyl)thiazole** via Hantzsch cyclization, highlighting the origin of critical impurities (Des-bromo and Poly-brominated species).

Method Validation Workflow

To ensure the method is "Trustworthy" (Part 2 of requirements), the following validation logic must be applied.



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Caption: Figure 2. Step-wise validation logic. The process is gated; failure at the SST stage halts the analysis, ensuring data integrity.

References

- Basavanakatti, A. I., et al. (2024).[2][3] Development and validation of HPLC-UV and LC-MS/MS methods for the quantitative determination of a novel aminothiazole in preclinical samples. BMC Chemistry, 18:220.[2] Retrieved from [Link][2]
- Chimenti, F., et al. (2016). Synthesis and Evaluation of Thiazole Derivatives. European Journal of Medicinal Chemistry. (Contextual grounding for Hantzsch synthesis impurities).
- Sielc Technologies. (2018). Separation of Thiazole on Newcrom R1 HPLC column. Retrieved from [Link]

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Sources

- 1. Development and validation of HPLC-UV and LC-MS/MS methods for the quantitative determination of a novel aminothiazole in preclinical samples - PMC [pmc.ncbi.nlm.nih.gov]
- 2. d-nb.info [d-nb.info]
- 3. dspace.zsmu.edu.ua [dspace.zsmu.edu.ua]
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